

# Physical and chemical properties of octylsilane.

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## Compound of Interest

Compound Name: Octylsilane

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## An In-depth Technical Guide to the Core Physical and Chemical Properties of **Octylsilane**

For researchers, scientists, and drug development professionals, a thorough understanding of the materials used in experimental and developmental work is paramount. **Octylsilane** and its derivatives are organosilicon compounds that have garnered significant attention for their ability to modify surfaces, creating hydrophobic, stable, and well-defined interfaces. Their utility spans from creating self-assembled monolayers (SAMs) in materials science to functionalizing surfaces in diagnostic and separation technologies.

This guide provides a detailed overview of the core physical and chemical properties of n-**octylsilane** and its common functionalized derivatives, octyltriethoxysilane and octyltrichlorosilane. It includes key quantitative data, outlines fundamental reaction mechanisms and experimental workflows, and presents safety and handling information.

## Physical Properties

The physical characteristics of **octylsilanes** are fundamental to their application, dictating their handling, solvent compatibility, and conditions for surface deposition. The following tables summarize the key physical properties for n-**octylsilane** and its widely used triethoxy and trichloro derivatives.

Table 1: Physical Properties of n-**Octylsilane**

Property	Value
CAS Number	871-92-1[1][2]
Molecular Formula	C <sub>8</sub> H <sub>20</sub> Si[1][3][4][5]
Molecular Weight	144.33 g/mol [2][3][4]
Appearance	Liquid[6][7]
Boiling Point	162-163 °C[3][5][8]
Melting Point	<0 °C[1][2][5]
Density	0.746 g/mL[3][5][8]
Refractive Index (@ 20°C)	1.425[3][5][8]
Flash Point	36 °C[3][5][8]
Vapor Pressure	3.48 mmHg at 25°C[1][5]

Table 2: Physical Properties of n-Octyltriethoxysilane

Property	Value
CAS Number	2943-75-1[9][10]
Molecular Formula	C <sub>14</sub> H <sub>32</sub> O <sub>3</sub> Si[10][11]
Molecular Weight	276.49 g/mol [11][12]
Appearance	Colorless liquid[11][12]
Boiling Point	245 °C[11]; 98-99 °C at 2 mmHg[13]
Melting Point	<-40 °C[11][14]
Density	0.880 g/mL[11][12]
Refractive Index (@ 20°C)	1.417[11][14]
Flash Point	109-110 °C[11][14]
Solubility	Soluble in common non-polar organic solvents; hydrolyzes in the presence of water.[13]

Table 3: Physical Properties of Trichloro(octyl)silane

Property	Value
CAS Number	5283-66-9[15][16]
Molecular Formula	C <sub>8</sub> H <sub>17</sub> Cl <sub>3</sub> Si[15][17]
Molecular Weight	247.67 g/mol [15][18]
Appearance	Liquid[15]
Boiling Point	233 °C at 731 mmHg[15]; 232 °C[16]
Density	1.07 g/mL at 25 °C[15][16]
Refractive Index (@ 20°C)	1.447[15]
Flash Point	96 °C[18]
Solubility	Soluble in non-polar solvents like hexane and toluene; reacts with water.[17]

## Chemical Properties and Reactivity

The chemical behavior of **octylsilanes** is dominated by the reactivity of the silicon headgroup. For functionalized **octylsilanes**, such as octyltriethoxysilane and octyltrichlorosilane, the primary reactions are hydrolysis and condensation, which are critical for surface modification and the formation of polysiloxane networks.

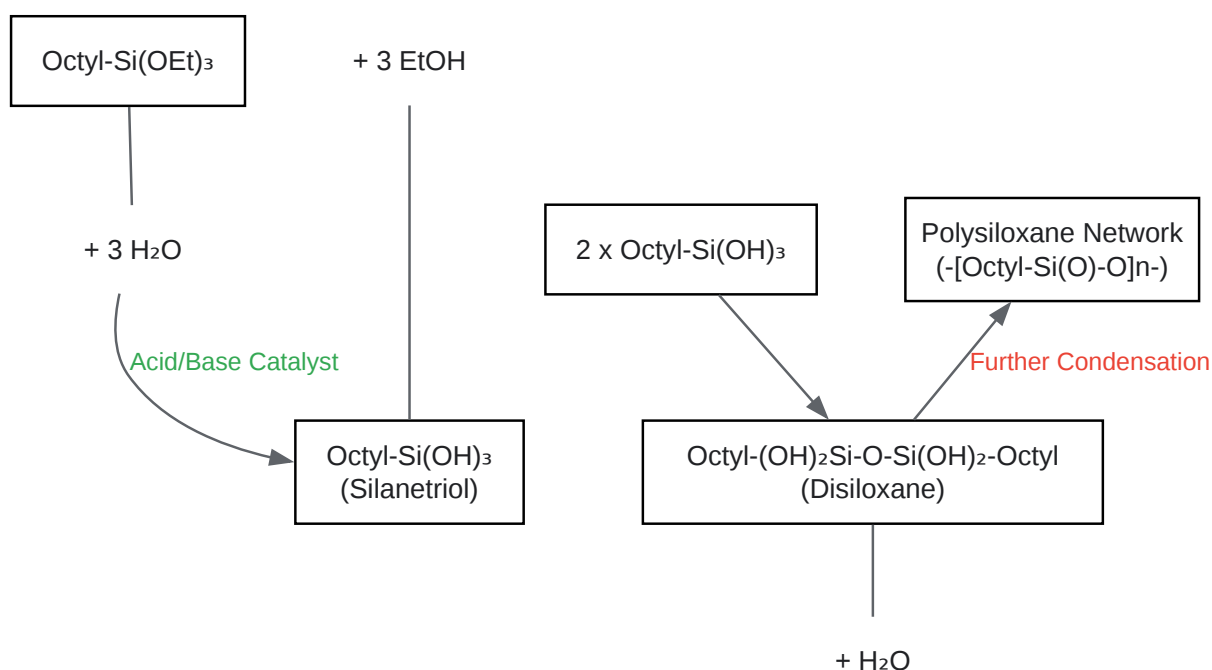
### Hydrolysis and Condensation

The most important chemical transformation for alkoxy- and chlorosilanes is hydrolysis, where the hydrolyzable groups (e.g.,  $-\text{OC}_2\text{H}_5$  or  $-\text{Cl}$ ) react with water to form reactive silanol ( $-\text{Si}-\text{OH}$ ) groups.<sup>[19]</sup> This is followed by a condensation reaction, where the silanol groups react with each other or with hydroxyl groups on a substrate to form stable siloxane ( $\text{Si}-\text{O}-\text{Si}$ ) bonds.<sup>[19]</sup><sup>[20]</sup>

The overall process can be summarized in three steps:

- **Hydrolysis:** The alkoxy or chloro groups on the silicon atom are replaced by hydroxyl groups in the presence of water.<sup>[21]</sup>
- **Condensation:** The resulting silanols can condense with other silanols to form oligomers and polymeric networks.<sup>[21]</sup>
- **Bonding:** The silanol groups (or oligomers) form hydrogen bonds with a substrate's hydroxyl groups, and upon curing (e.g., heating), covalent  $\text{Si}-\text{O}$ -Substrate bonds are formed with the loss of water.<sup>[21]</sup>

The rate of hydrolysis is highly dependent on pH, water concentration, temperature, and the presence of catalysts.<sup>[19]</sup> The reaction is slowest at a neutral pH and is catalyzed by both acids and bases.<sup>[19]</sup>



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Caption: Hydrolysis and condensation pathway of octyltriethoxysilane.

## Surface Chemistry and Self-Assembled Monolayers (SAMs)

**Octylsilanes** are widely used to form self-assembled monolayers on surfaces containing hydroxyl groups, such as silicon wafers, glass, titanium, and gold.[3] The process involves the hydrolysis and condensation reactions described above, leading to a covalent attachment of the **octylsilane** molecules to the surface. The hydrophobic octyl chains then orient away from the surface, creating a dense, non-polar, and water-repellent coating.[13] These SAMs are valuable for reducing surface energy, providing lubrication, and acting as barrier layers.

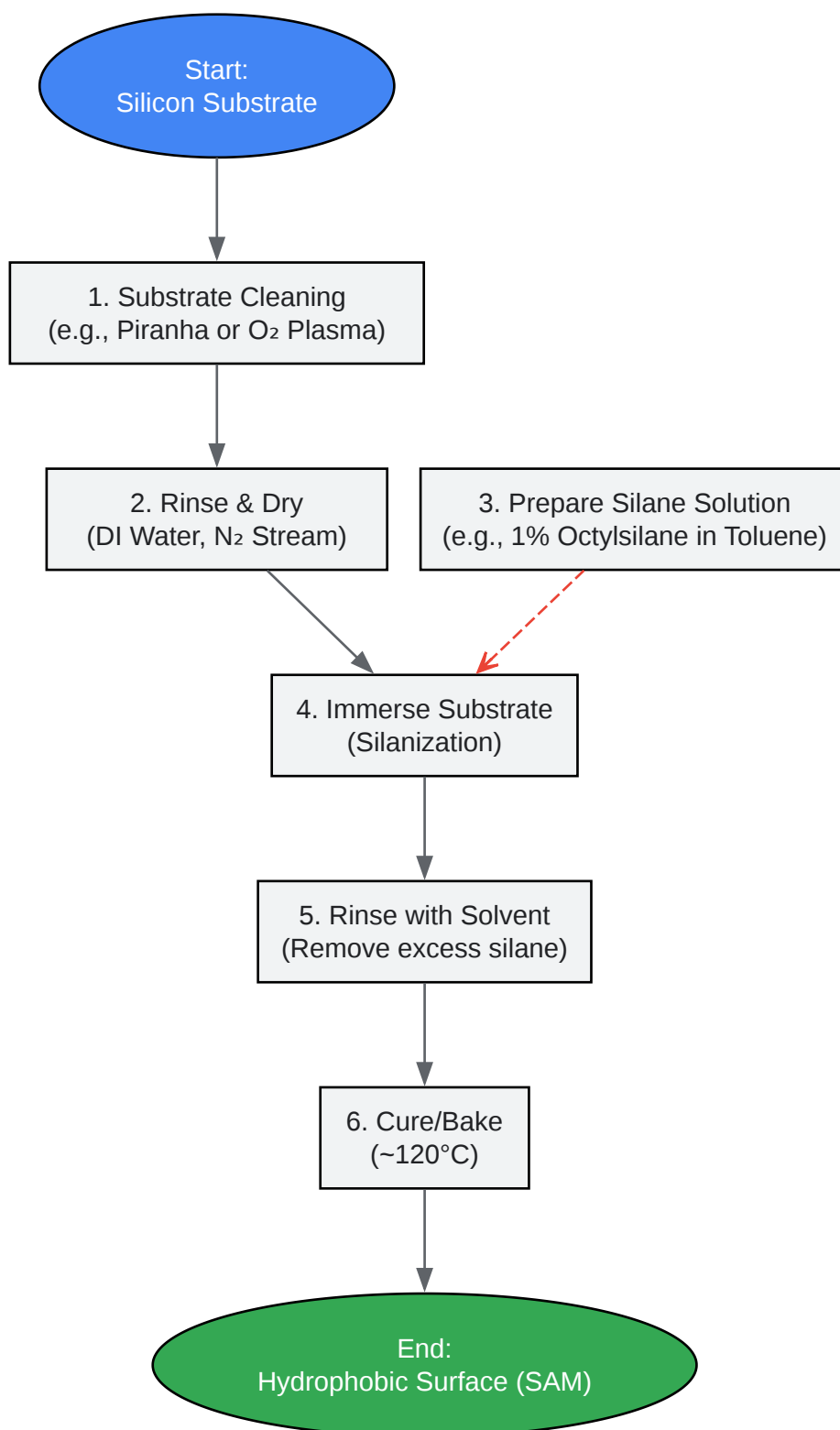
## Experimental Protocols and Methodologies

While specific protocols vary based on the substrate and desired outcome, the general methodologies for surface modification and controlling hydrolysis follow a common framework.

## General Protocol for SAM Formation on a Silicon Substrate

This protocol outlines a typical procedure for creating an **octylsilane** SAM on a silicon wafer, a common task in materials science and microfabrication.

- Substrate Preparation:
  - The silicon substrate is first cleaned to remove organic contaminants. This can be achieved using a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) or an oxygen plasma treatment. This step is critical as it also generates a fresh layer of hydroxyl (-OH) groups on the surface, which are necessary for silane attachment.
  - The substrate is then thoroughly rinsed with deionized water and dried, often with a stream of nitrogen gas.
- Silanization (Deposition):
  - A dilute solution of the **octylsilane** derivative (e.g., 1-5% by volume of octyltrichlorosilane or octyltriethoxysilane) is prepared in an anhydrous organic solvent, such as toluene or hexane.<sup>[17]</sup> Anhydrous conditions are crucial to prevent premature polymerization of the silane in the solution.
  - The cleaned and dried substrate is immersed in the silane solution. The reaction is typically carried out at room temperature for several hours or at an elevated temperature (e.g., 50-120°C) for a shorter duration to accelerate the process.<sup>[21]</sup>
- Rinsing and Curing:
  - After immersion, the substrate is removed from the solution and rinsed with the same anhydrous solvent to remove any physisorbed (non-covalently bonded) silane molecules.
  - The substrate is then cured, typically by baking in an oven at around 120°C for 30-90 minutes.<sup>[21]</sup> This step drives off water and promotes the formation of stable, covalent Si-O-Si bonds between the silane molecules and with the substrate surface.



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Caption: Experimental workflow for **octylsilane** SAM formation.

## Safety and Handling

**Octylsilane** and its derivatives require careful handling due to their reactivity and potential hazards.

- **Flammability:** n-**Octylsilane** is a flammable liquid and vapor.[2][4] Keep away from heat, sparks, and open flames.[5]
- **Reactivity:** Chloro- and alkoxy silanes react with water, sometimes vigorously, and are sensitive to moisture.[5][17] They should be stored in tightly sealed containers in a dry, well-ventilated place.
- **Health Hazards:** These compounds can cause skin and serious eye irritation.[2][4] They may also cause respiratory irritation.[2][4]
- **Personal Protective Equipment (PPE):** Always handle these chemicals in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and protective clothing.[5][22]

This guide provides a foundational understanding of **octylsilane** and its derivatives, essential for their effective and safe use in research and development. By leveraging their unique chemical and physical properties, scientists can continue to innovate in areas ranging from advanced materials to sophisticated biomedical devices.

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